

An In-depth Technical Guide to the Physicochemical Properties of Boc-L-cysteine

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Compound of Interest

Compound Name: Boc-L-cysteine

Cat. No.: B558340

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Introduction

N-tert-butoxycarbonyl-L-cysteine (**Boc-L-cysteine**) is a pivotal derivative of the amino acid L-cysteine, widely employed in the fields of peptide synthesis, drug development, and bioconjugation. The introduction of the tert-butoxycarbonyl (Boc) protecting group to the alpha-amino group of L-cysteine enhances its stability and solubility in organic solvents, making it an indispensable building block for the synthesis of complex peptides and other macromolecules. This guide provides a comprehensive overview of the core physicochemical properties of **Boc-L-cysteine**, detailed experimental protocols for their determination, and an exploration of the functional roles of the L-cysteine residue in biological systems.

Physicochemical Properties

The physicochemical properties of **Boc-L-cysteine** are crucial for its handling, storage, and application in various chemical reactions. A summary of these properties is presented in the tables below.

General Properties

Property	Value	Source(s)
Chemical Name	(2R)-2-[(tert-butoxycarbonyl)amino]-3-sulfanylpropanoic acid	[1]
Synonyms	Boc-L-Cys-OH, N- α -t.-Boc-L-cysteine	[2][3]
CAS Number	20887-95-0	[2][3]
Molecular Formula	C ₈ H ₁₅ NO ₄ S	[2][3]
Molecular Weight	221.27 g/mol	[1]
Appearance	White crystalline powder	[2]

Physical and Chemical Data

Property	Value	Source(s)
Melting Point	65 - 76 °C	[2]
Optical Rotation	$[\alpha]_{D^{20}} = +9.5$ to $+11.5^\circ$ (c=1 in EtOH)	[2]
Purity	$\geq 98\%$ (by HPLC)	[2]
Storage Conditions	Store at 0 - 8 °C in a dry, well-ventilated place.	[2]

Solubility

While precise quantitative solubility data is not extensively published, qualitative solubility information indicates that **Boc-L-cysteine** is soluble in a range of organic solvents. The Boc protecting group increases its hydrophobicity compared to L-cysteine.

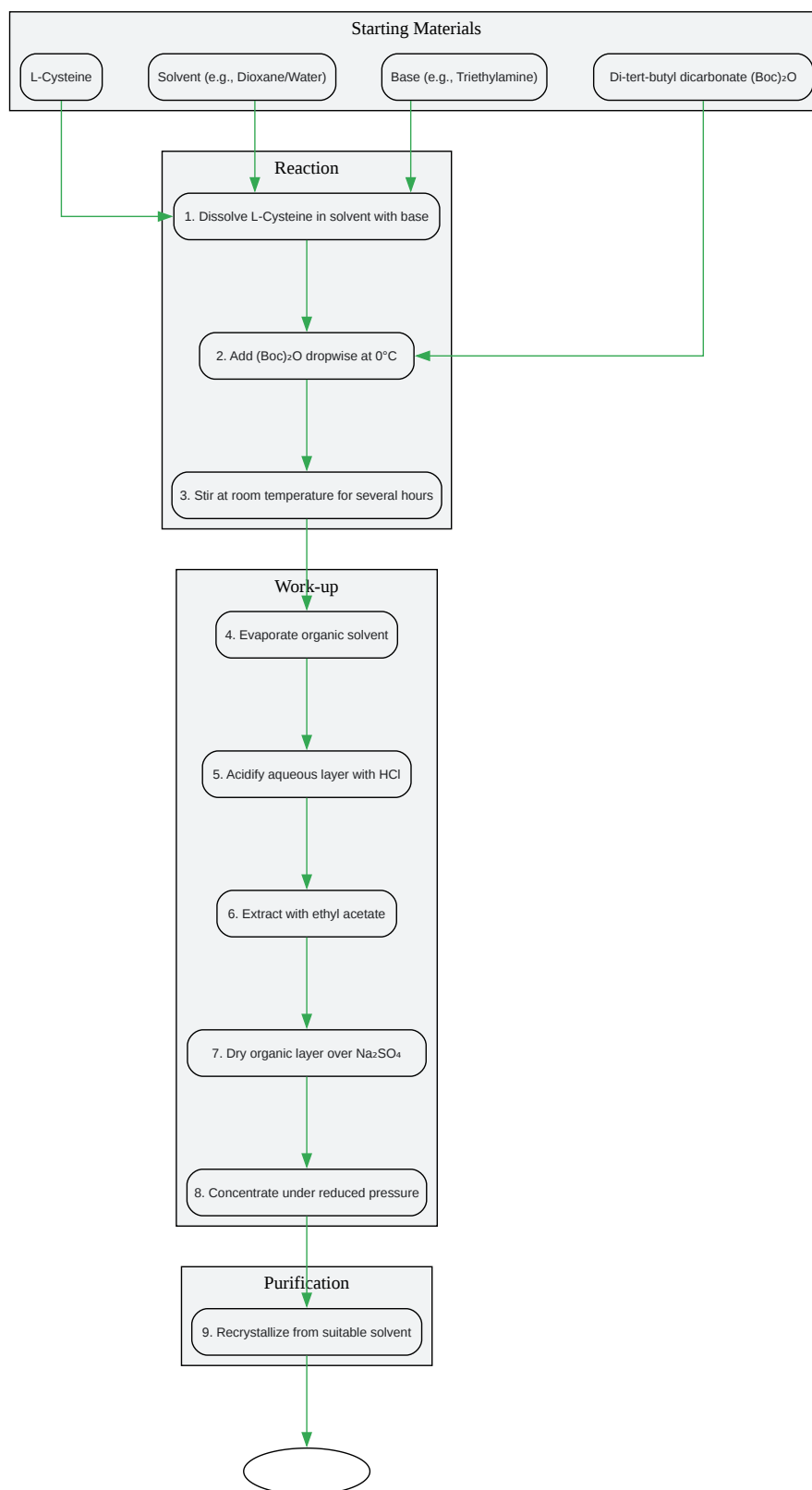
Solvent	Solubility	Source(s)
Water	Sparingly soluble	[4] [5]
Ethanol	Soluble	[2]
Methanol	Soluble	[6]
Dimethylformamide (DMF)	Soluble	[6]
Dimethyl sulfoxide (DMSO)	Soluble	[6]
Chloroform	Soluble	[6]
Dichloromethane	Soluble	[6]
Ethyl Acetate	Soluble	[7]
Acetone	Soluble	[7]

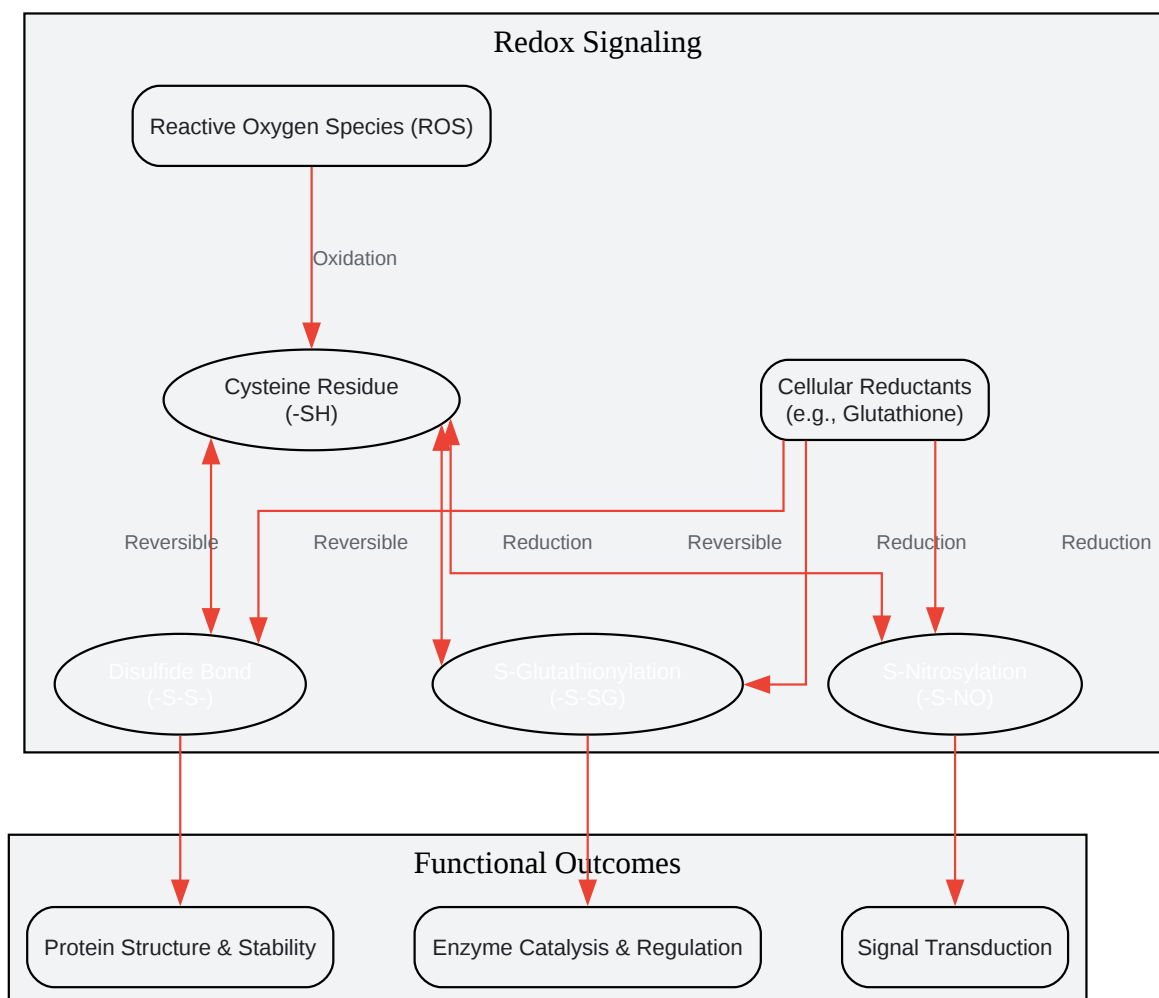
Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties of **Boc-L-cysteine** are provided below.

Synthesis of Boc-L-cysteine

The following protocol describes a common method for the synthesis of **Boc-L-cysteine** from L-cysteine.





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